

An In-depth Technical Guide to the Chemical Properties of Isopropyl Citrates

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Compound of Interest

Compound Name: Citric acid isopropyl ether

Cat. No.: B15185583

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Disclaimer: The compound "**citric acid isopropyl ether**" is not a standard chemical nomenclature. This guide focuses on the properties of isopropyl citrate esters, which are the scientifically plausible compounds derived from citric acid and isopropanol. The primary focus will be on triisopropyl citrate, the most common form, with references to mono- and diisopropyl citrate where information is available.

Executive Summary

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of isopropyl citrates, with a particular focus on triisopropyl citrate. Isopropyl citrates are esters of citric acid and isopropyl alcohol, finding utility as emollients, solvents, and plasticizers. While not directly active as pharmaceutical agents, their biocompatibility and the broader applications of citrate-based polymers in drug delivery systems make them of interest to the drug development community. This document collates quantitative physicochemical data, details experimental protocols for synthesis and analysis, and outlines the synthetic pathway. No evidence was found in the scientific literature linking isopropyl citrates to specific signaling pathways.

Physicochemical Properties of Isopropyl Citrates

The following tables summarize the key chemical and physical properties of triisopropyl citrate, with comparative data for monoisopropyl citrate where available.

Table 2.1: General and Physical Properties

Property	Triisopropyl Citrate	Monoisopropyl Citrate	Source(s)
IUPAC Name	tripropan-2-yl 2-hydroxypropane-1,2,3-tricarboxylate	2-hydroxy-3-(propan-2-yloxy carbonyl)-3-carboxypropanoic acid	[1]
Molecular Formula	C ₁₅ H ₂₆ O ₇	C ₉ H ₁₄ O ₇	[2]
Molecular Weight	318.36 g/mol	234.20 g/mol	[2][3]
Appearance	Oily liquid	Data not available	[2]
Boiling Point	331.0 ± 9.0 °C (Predicted)	Data not available	[2]
Density	1.116 ± 0.06 g/cm ³ (Predicted)	Data not available	[2]

Table 2.2: Chromatographic and Spectroscopic Properties

Property	Triisopropyl Citrate	Source(s)
Canonical SMILES	<chem>CC(C)OC(=O)CC(CC(=O)OC(C)C)(C(=O)OC(C)C)O</chem>	[2]
InChIKey	FQAZRHVERGEKOS-UHFFFAOYSA-N	[1]
CAS Number	74592-76-0	[1][2]

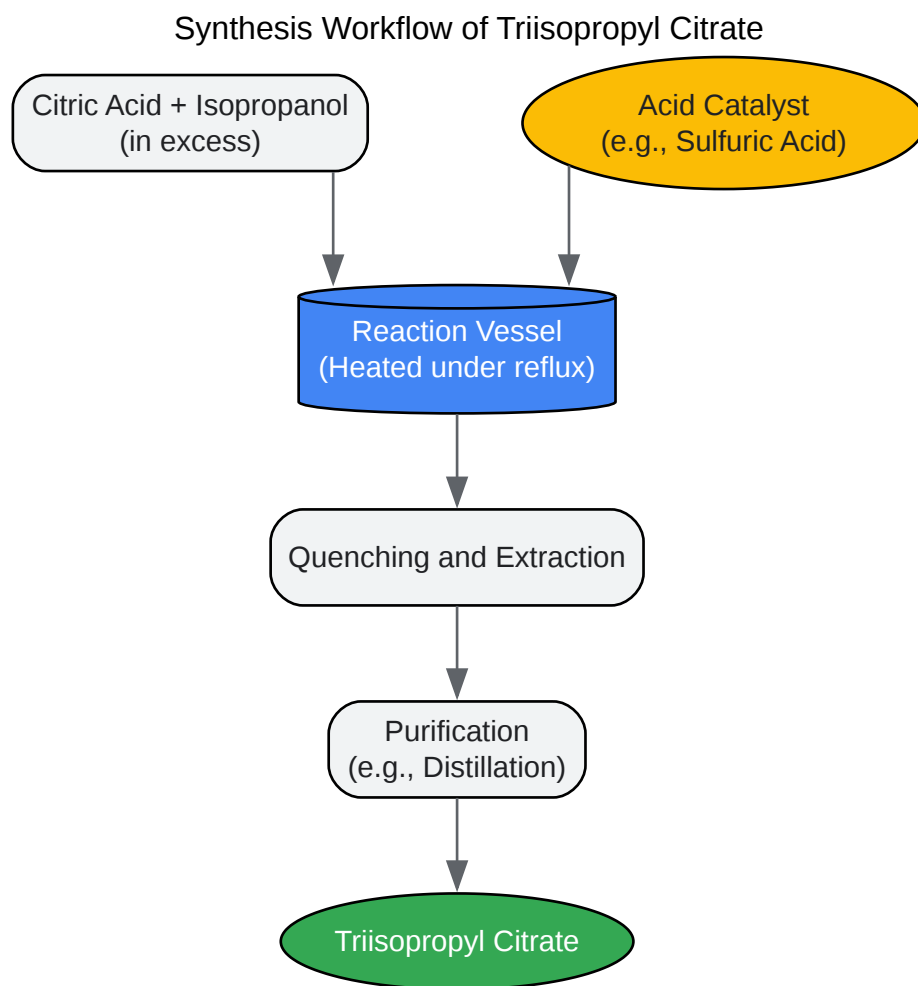
Table 2.3: Computed Properties

Property	Triisopropyl Citrate	Monoisopropyl Citrate	Source(s)
XLogP3	1.4	-0.6	[1] [2] [3]
Hydrogen Bond Donor Count	1	3	[2] [3]
Hydrogen Bond Acceptor Count	7	7	[2] [3]
Rotatable Bond Count	11	7	[2] [3]
Exact Mass	318.16785316 Da	234.07395278 Da	[1] [2] [3]
Complexity	375	296	[2] [3]
Polar Surface Area (PSA)	99.13 Å ²	121 Å ²	[2] [3]

Synthesis of Isopropyl Citrates

Isopropyl citrates are synthesized via the Fischer esterification of citric acid with isopropanol. This reaction is typically catalyzed by a strong acid. The degree of esterification (mono-, di-, or tri-substituted) can be controlled by the stoichiometry of the reactants and the reaction conditions.

Synthetic Workflow



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Caption: Synthesis Workflow of Triisopropyl Citrate

Experimental Protocol: Synthesis of Triisopropyl Citrate

This protocol is a generalized procedure based on the principles of Fischer esterification.

Materials:

- Anhydrous citric acid
- Anhydrous isopropanol (in excess, to act as both reactant and solvent)
- Concentrated sulfuric acid (catalyst)

- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask, dissolve anhydrous citric acid in an excess of anhydrous isopropanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the solution while stirring.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. The reaction is typically refluxed for several hours to drive the equilibrium towards the formation of the triester.
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture into a separatory funnel containing a saturated sodium bicarbonate solution to neutralize the acidic catalyst.
 - Extract the aqueous layer with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Combine the organic layers and wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The crude product can be purified by vacuum distillation to obtain pure triisopropyl citrate.

Analytical Methods

High-Performance Liquid Chromatography (HPLC) is a suitable method for the analysis and quantification of isopropyl citrates.

Experimental Protocol: HPLC Analysis of Isopropyl Citrates

This is a general protocol and may require optimization for specific applications.

Instrumentation:

- HPLC system with a UV detector
- C18 reverse-phase column

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Isopropyl citrate standards

Procedure:

- Standard Preparation: Prepare a series of standard solutions of the isopropyl citrate of interest in a suitable solvent (e.g., acetonitrile).

- **Sample Preparation:** Dissolve the sample containing isopropyl citrate in the mobile phase. The sample may require extraction or dilution to be within the calibration range.
- **Chromatographic Conditions:**
 - **Mobile Phase:** A gradient of acetonitrile and water is commonly used.
 - **Flow Rate:** Typically 1.0 mL/min.
 - **Column Temperature:** Ambient or controlled (e.g., 30 °C).
 - **Detection Wavelength:** Determined by the UV absorbance of the citrate esters (typically in the low UV range, e.g., 210 nm).
- **Analysis:** Inject the standards and samples onto the HPLC system.
- **Quantification:** Create a calibration curve from the peak areas of the standards and use it to determine the concentration of isopropyl citrate in the samples.

Applications in Drug Development

While isopropyl citrates themselves are not typically active pharmaceutical ingredients, their properties and the broader class of citrate-based materials have relevance in drug development.

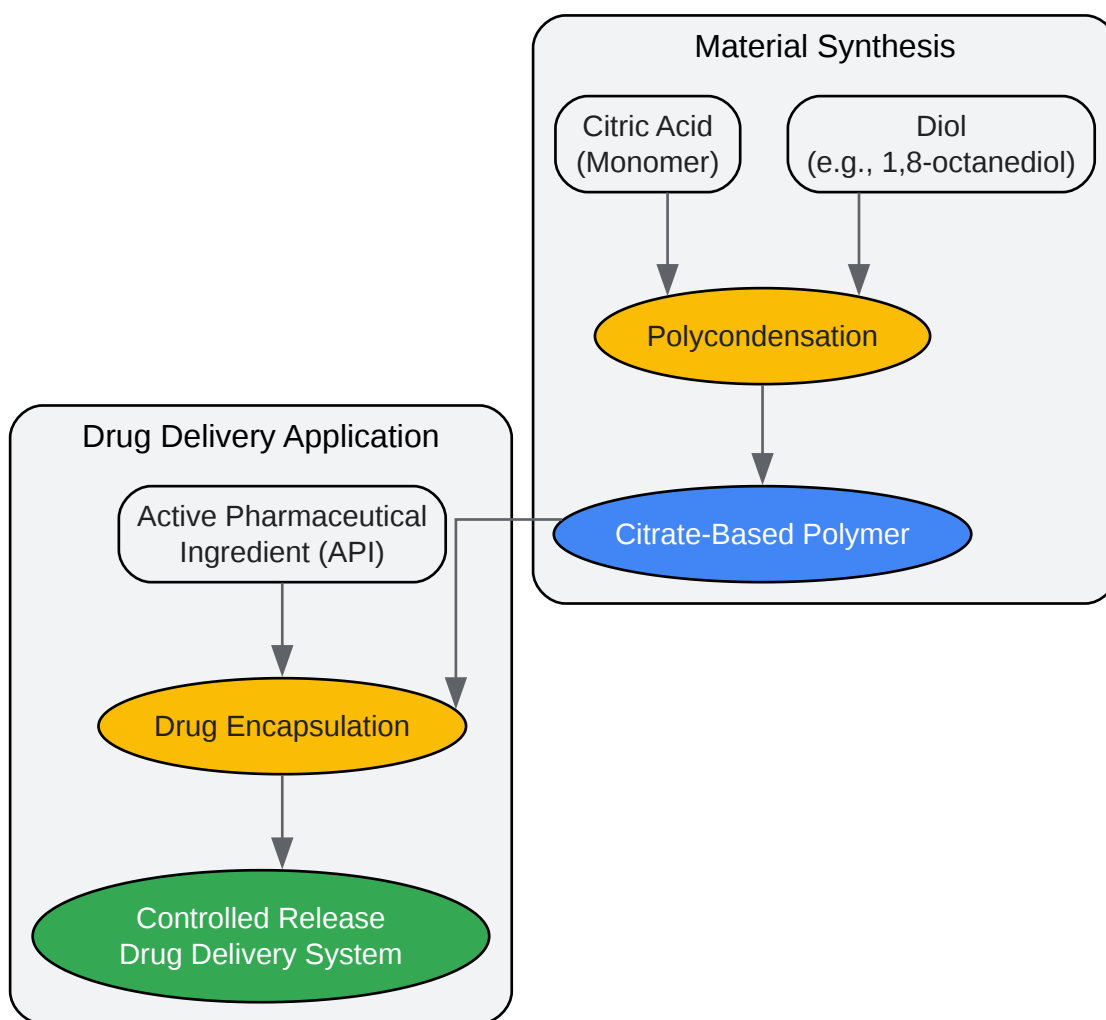
- **Plasticizers in Pharmaceutical Coatings:** Triisopropyl citrate can be used as a plasticizer in film coatings for tablets and capsules. Plasticizers are added to polymers to increase their flexibility and durability, which is crucial for the integrity of the coating.
- **Solvents in Formulations:** Due to its solvent properties, triisopropyl citrate may be used in the formulation of topical and other drug products.
- **Biocompatible and Biodegradable Polymers:** Citric acid is a key monomer in the synthesis of biocompatible and biodegradable polymers. These citrate-based polymers are being investigated for various biomedical applications, including:
 - **Drug Delivery Systems:** As matrices for the controlled release of drugs. The degradation of the polymer matrix can be tuned to control the release rate of the entrapped therapeutic

agent.

- Tissue Engineering: As scaffolds for tissue regeneration due to their biocompatibility and mechanical properties.

Logical Relationship of Citrate-Based Materials in Drug Delivery

Role of Citrate-Based Materials in Drug Delivery



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Caption: Role of Citrate-Based Materials in Drug Delivery

Signaling Pathways

Extensive searches of the scientific literature did not yield any evidence of direct involvement of isopropyl citrates in specific cellular signaling pathways. Their primary roles are as formulation excipients and their biological effects are generally considered in the context of biocompatibility and toxicology.

Conclusion

Isopropyl citrates, particularly triisopropyl citrate, are well-characterized compounds with established physicochemical properties. Their synthesis is straightforward, and analytical methods for their quantification are available. While their direct application in drug development as active ingredients is not documented, their role as pharmaceutical excipients and the use of citrate-based polymers in advanced drug delivery systems highlight their importance in the broader field of pharmaceutical sciences. Future research may further elucidate the potential of these and other citrate derivatives in novel drug formulations and biomedical devices.

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References

- 1. triisopropyl citrate, 74592-76-0 [thegoodscentcompany.com]
- 2. masterorganicchemistry.com [masterorganicchemistry.com]
- 3. research.rug.nl [research.rug.nl]
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